

# Application Notes and Protocols for STRIDE Assay with LP-184 Treatment

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Antitumor agent-184

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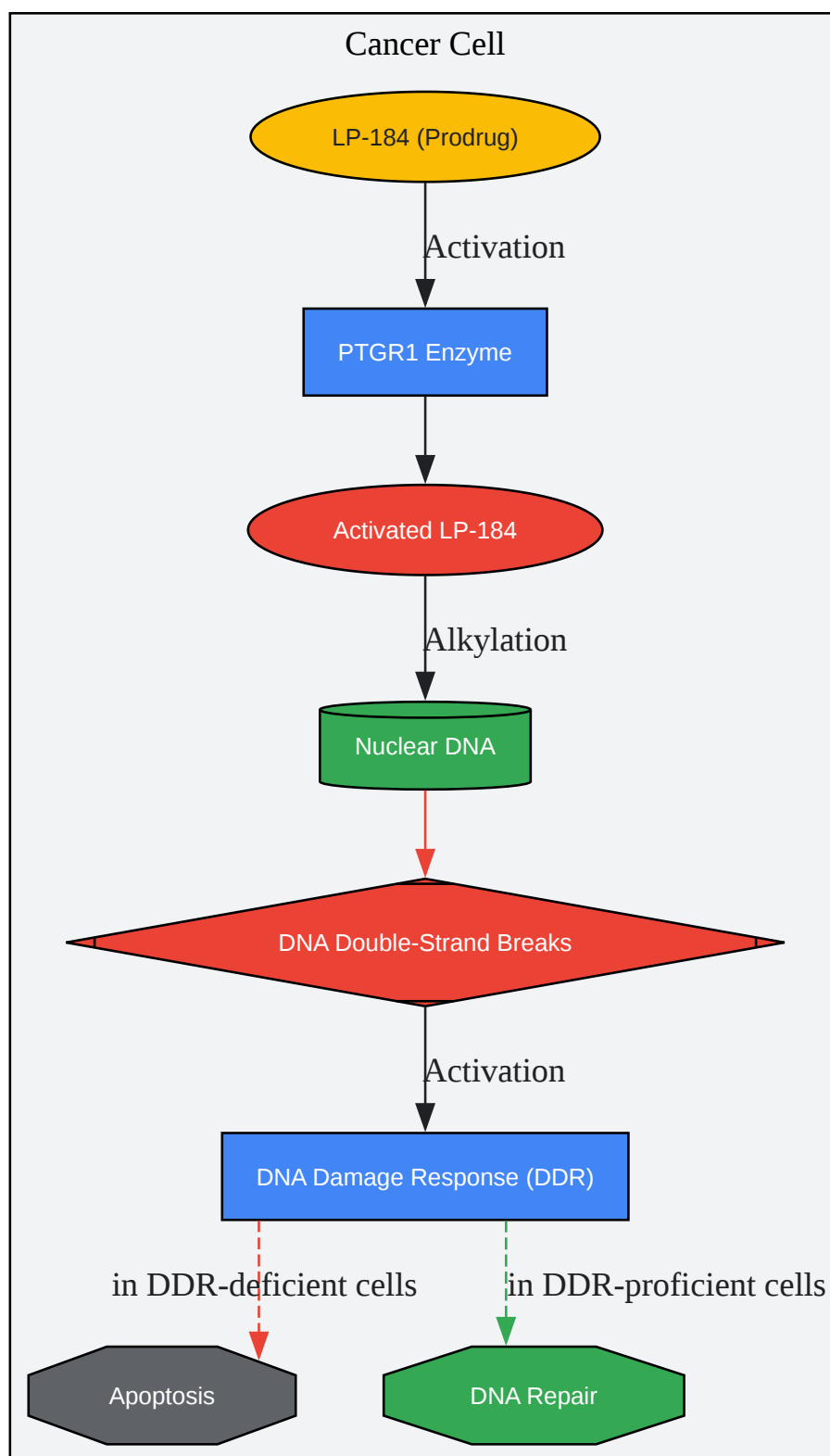
For Researchers, Scientists, and Drug Development Professionals

## Introduction

LP-184 is a next-generation acylfulvene, a class of anti-cancer agents that work by damaging the DNA of tumor cells.<sup>[1][2][3][4]</sup> It is a prodrug that is activated by the enzyme Prostaglandin Reductase 1 (PTGR1), which is often found in high levels in various solid tumors.<sup>[2][3][4][5]</sup> Once activated, LP-184 binds to DNA, causing interstrand cross-links and double-strand breaks (DSBs), which are highly lethal to cancer cells, especially those with deficiencies in their DNA Damage Repair (DDR) pathways.<sup>[1][2][3][4]</sup> This targeted approach allows for selective killing of cancer cells while sparing normal tissues.<sup>[1][3]</sup> The Sensing of Transcription-Associated Recombination-Inducing DNA Breaks (STRIDE) assay is a highly sensitive, fluorescence-based method for the direct in situ detection and quantification of DNA breaks.<sup>[6][7][8]</sup> The dSTRIDE variant specifically detects double-strand breaks.<sup>[6][9]</sup> This document provides a detailed protocol for utilizing the dSTRIDE assay to measure the DNA-damaging effects of LP-184 treatment in cancer cells.

## LP-184 Signaling Pathway and Mechanism of Action

LP-184's mechanism of action begins with its enzymatic activation within cancer cells, leading to the formation of a reactive metabolite that induces DNA lesions. This triggers the cell's DNA Damage Response (DDR) pathways. In cells with compromised DDR, such as those with mutations in BRCA1/2 or ATM, the damage cannot be effectively repaired, leading to apoptosis. The dSTRIDE assay directly visualizes the DNA double-strand breaks, a key event in the cytotoxic action of LP-184.



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Caption: LP-184 mechanism of action leading to DNA damage.

## Quantitative Data Summary

The following table summarizes the quantitative results from a study utilizing the dSTRIDE assay to measure the induction of DNA double-strand breaks (DSBs) by LP-184 in human colon cancer DLD1 isogenic cell lines.

| Cell Line     | Treatment         | Treatment Duration | Fold Increase in DSBs (vs. Vehicle Control) | Reference                                 |
|---------------|-------------------|--------------------|---------------------------------------------|-------------------------------------------|
| DLD1-WT       | 400 nmol/L LP-184 | 24 hours           | 1.44                                        | <a href="#">[10]</a> <a href="#">[11]</a> |
| DLD1-BRCA2 KO | 400 nmol/L LP-184 | 24 hours           | 2.46                                        | <a href="#">[10]</a> <a href="#">[11]</a> |

## Experimental Protocols

### Cell Culture and LP-184 Treatment

- Cell Seeding: Seed human colon cancer DLD1 wild-type (WT) and DLD1-BRCA2 knockout (KO) cells on coverslips in a 24-well plate at a density that will result in 70-80% confluency at the time of the assay.
- Cell Culture: Culture cells at 37°C in a humidified atmosphere with 5% CO<sub>2</sub> in DMEM media supplemented with 10% FBS and antibiotics (penicillin and streptomycin).[\[11\]](#)
- LP-184 Treatment: The following day, treat the cells with 400 nmol/L LP-184 or a vehicle control (0.1% DMSO) for 24 hours.[\[10\]](#)

### dSTRIDE Assay Protocol

This protocol is adapted from the general principles of the STRIDE technology.[\[8\]](#)[\[9\]](#)[\[12\]](#)

Materials:

- Phosphate-buffered saline (PBS)

- 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer (e.g., 0.25% Triton X-100 in PBS)
- Wash Buffer (e.g., PBS with 0.05% Tween-20)
- dSTRIDE Labeling Mix (containing terminal deoxynucleotidyl transferase and nucleotide analogs)
- dSTRIDE Primary Antibody Mix (pair of primary antibodies recognizing the labeled DNA ends)
- dSTRIDE Secondary Antibody Mix (fluorescently labeled secondary antibodies)
- Signal Amplification Solution (if required by the specific STRIDE kit)
- DAPI stain
- Mounting Medium

#### Procedure:

- **Fixation:** After LP-184 treatment, wash the cells twice with PBS and then fix with 4% PFA in PBS for 15 minutes at room temperature.
- **Permeabilization:** Wash the cells three times with Wash Buffer and then permeabilize with Permeabilization Buffer for 10 minutes at room temperature.
- **Labeling of DNA Breaks:** Wash the cells three times with Wash Buffer. Add the dSTRIDE Labeling Mix to each coverslip and incubate in a humidified chamber for 1 hour at 37°C. This step enzymatically adds nucleotide analogs to the ends of the double-strand DNA breaks.[\[9\]](#)  
[\[12\]](#)
- **Primary Antibody Incubation:** Wash the cells three times with Wash Buffer. Add the dSTRIDE Primary Antibody Mix and incubate in a humidified chamber for 1 hour at room temperature. These antibodies will recognize and bind to the incorporated nucleotide analogs.[\[9\]](#)[\[12\]](#)

- **Secondary Antibody Incubation:** Wash the cells three times with Wash Buffer. Add the dSTRIDE Secondary Antibody Mix and incubate in a humidified chamber for 1 hour at room temperature in the dark.
- **Signal Amplification (Optional):** If using a kit with an amplification step, wash the cells three times with Wash Buffer and follow the manufacturer's instructions for the signal amplification reaction.[\[12\]](#)
- **Nuclear Staining:** Wash the cells three times with Wash Buffer. Stain the nuclei with DAPI for 5 minutes at room temperature in the dark.
- **Mounting:** Wash the cells three times with Wash Buffer and mount the coverslips onto microscope slides using a suitable mounting medium.

## Imaging and Data Analysis

- **Image Acquisition:** Acquire images using a fluorescence microscope. Capture images of the dSTRIDE signal (e.g., yellow foci) and the DAPI-stained nuclei (blue).[\[10\]](#)
- **Quantification:** Use an automated image analysis software to quantify the number of dSTRIDE foci per nucleus. An algorithmic approach should be used for objective quantification.[\[10\]](#)
- **Data Analysis:** Calculate the average number of dSTRIDE foci per nucleus for each treatment condition. Determine the fold increase in DSBs in LP-184-treated cells compared to the vehicle-treated control cells.

## Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for assessing LP-184 induced DNA damage using the dSTRIDE assay.



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Caption: Workflow for dSTRIDE assay with LP-184 treatment.

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